

## **Target validation of AV123 in cell lines**

Author: BenchChem Technical Support Team. Date: December 2025

Compound of Interest		
Compound Name:	AV123	
Cat. No.:	B12411749	Get Quote

## References

- 1. mskcc.org [mskcc.org]
- 2. ichgcp.net [ichgcp.net]
- 3. onclive.com [onclive.com]
- 4. TILT-123 + Avelumab for Melanoma · Info for Participants · Phase Phase 1 Clinical Trial 2025 | Power | Power [withpower.com]
- 5. CareAcross [careacross.com]
- 6. researchgate.net [researchgate.net]
- 7. Mechanism of action and preclinical antitumor activity of the novel hypoxia-activated DNA cross-linking agent PR-104 PubMed [pubmed.ncbi.nlm.nih.gov]
- 8. Inhibition of DNA topoisomerases I and II, and growth inhibition of human cancer cell lines by a marine microalgal polysaccharide PubMed [pubmed.ncbi.nlm.nih.gov]
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